

# phenylacetone oxime coordination chemistry ligand properties

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## Compound Focus: Phenylacetone oxime

CAS No.: 13213-36-0

Cat. No.: S626832

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## Chemical Profile of Phenylacetone Oxime

The table below summarizes the basic identifying information and chemical properties of **phenylacetone oxime** as found in chemical databases [1] [2].

Property	Description
Chemical Name	Phenylacetone oxime [1] [2]
CAS Number	13213-36-0 [2]
Molecular Formula	C <sub>9</sub> H <sub>11</sub> NO [1] [2]
Molecular Weight	149.19 g/mol [2]
Synonyms	1-Phenylpropan-2-one oxime; 1-Phenylpropane-2-oneoxime [2]
Reported Use	A useful research chemical, e.g., in the preparation of pyrroles [2].

## Experimental Context and Protocols

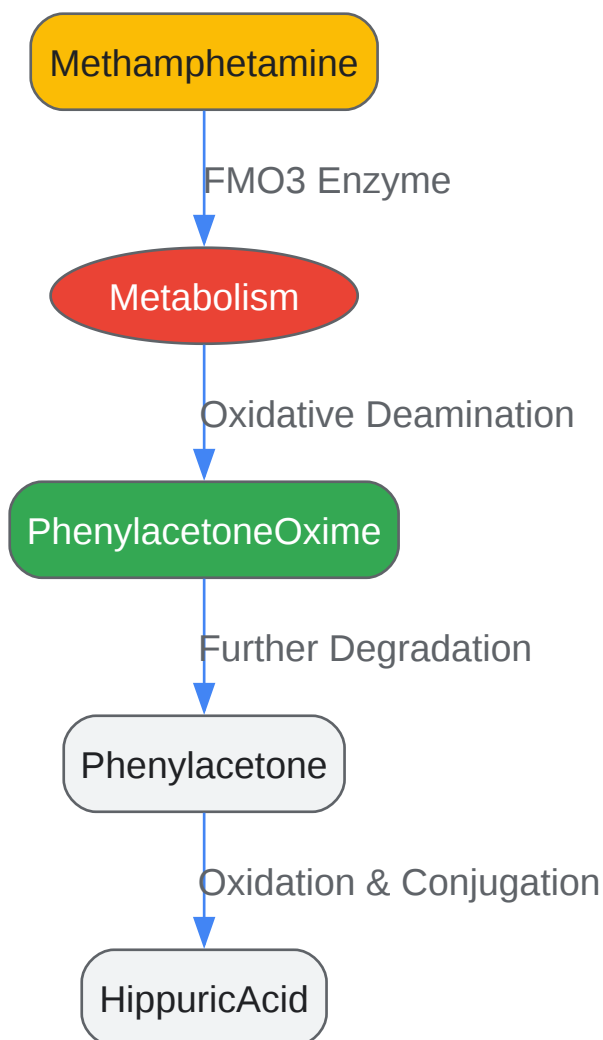
**Phenylacetone oxime** is identified in specific experimental contexts, primarily as a reaction product.

## Oxidative Decontamination of Methamphetamine

A key study investigated the oxidative decontamination of methamphetamine using an activated hydrogen peroxide product (Bio-Oxygen Chem Decon) [3].

- **Objective:** To understand the degradation pathway of methamphetamine under oxidative conditions.
- **Methodology:** Methamphetamine was subjected to oxidation, and the products were identified using **Gas Chromatography-Mass Spectrometry (GC-MS)** and **Liquid Chromatography-Mass Spectrometry (LC-MS)** [3].
- **Observation:** **Phenylacetone oxime** was identified as a **distinctive major oxidation product** from methamphetamine. In contrast, the oxidation of ephedrine primarily yielded benzaldehyde [3].
- **Significance:** The formation of **phenylacetone oxime** and other N-oxygenated intermediates helped elucidate an N-oxidation decomposition pathway. This pathway is reminiscent of the metabolic action of flavin-containing monooxygenase (FMO) enzymes in the human liver [3].

This relationship between methamphetamine, its metabolic pathway, and the resulting **phenylacetone oxime** is illustrated below.



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## Key Characteristics as a Ligand

The search results do not provide explicit data on coordination complexes of **phenylacetone oxime**. Its potential ligand properties can be inferred from its molecular structure:

- **Potential Donor Atoms:** The molecule contains **oxygen** (oxime hydroxyl) and **nitrogen** (oxime) atoms, which are potential sites for coordination to metal centers.
- **Reactivity Clue:** Its identification as an N-oxidation product and intermediate suggests the nitrogen atom is a reactive site [3], making it a plausible ligand for metal coordination.

## Important Safety and Regulatory Note

Phenylacetone, the ketone precursor to **phenylacetone oxime**, is a **Schedule II controlled substance** in the United States as it is a known precursor in the illicit synthesis of amphetamine and methamphetamine [4]. Researchers must be aware of and comply with all relevant regulations when handling precursor chemicals.

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## References

1. | C9H11NO | CID 83237 - PubChem Phenylacetone oxime [pubchem.ncbi.nlm.nih.gov]
2. | 13213-36-0 PHENYLACETONE OXIME [chemicalbook.com]
3. Chemical decontamination of methamphetamine and ... [sciencedirect.com]
4. - Wikipedia Phenylacetone [en.wikipedia.org]

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